

Spectroscopic Profile of 2-(hydroxymethyl)benzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 2-(hydroxymethyl)benzoate

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This technical guide provides a comprehensive overview of the spectroscopic data for 2-(hydroxymethyl)benzoic acid, a bifunctional aromatic compound of interest to researchers, scientists, and professionals in drug development. This document outlines the expected nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of the molecule, supported by detailed experimental protocols for data acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for 2-(hydroxymethyl)benzoic acid. Due to the variability in experimental conditions, the presented data should be considered as a reference.

Table 1: ^1H NMR Spectral Data

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic Protons (H3-H6)	7.3 - 8.1	Multiplet	4H
Benzylic Protons (-CH ₂ -)	~4.7	Singlet	2H
Hydroxyl Proton (-OH)	Variable	Broad Singlet	1H
Carboxylic Acid Proton (-COOH)	> 10.0	Broad Singlet	1H

Note: The aromatic region is expected to show a complex splitting pattern due to the ortho substitution. The chemical shifts of the hydroxyl and carboxylic acid protons are concentration and solvent dependent.

Table 2: ¹³C NMR Spectral Data

Carbon Assignment	Expected Chemical Shift (δ , ppm)
Carboxylic Carbon (-COOH)	168 - 172
Aromatic Carbon (C2)	~141
Aromatic Carbon (C1)	~131
Aromatic Carbons (C3-C6)	127 - 133
Benzylic Carbon (-CH ₂)	~63

Note: The chemical shifts of the aromatic carbons are influenced by the electronic effects of the hydroxymethyl and carboxyl substituents.

Table 3: Infrared (IR) Spectroscopy Data

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (Carboxylic Acid)	2500 - 3300	Broad
O-H Stretch (Alcohol)	3200 - 3600	Broad
C-H Stretch (Aromatic)	3000 - 3100	Medium
C=O Stretch (Carboxylic Acid)	1680 - 1710	Strong
C=C Stretch (Aromatic)	1450 - 1600	Medium
C-O Stretch (Alcohol)	1000 - 1260	Strong
O-H Bend (Carboxylic Acid)	1350 - 1440	Medium
C-H Out-of-Plane Bend (ortho)	~750	Strong

Table 4: Mass Spectrometry (MS) Data

Ionization Mode	Expected Key Fragments (m/z)	Fragmentation Pathway
Electron Ionization (EI)	152 (M ⁺)	Molecular ion
134	Loss of H ₂ O (water) from the molecular ion	
123	Loss of CHO (formyl radical) from the molecular ion	
105	Loss of H ₂ O and CO from the molecular ion	
91	Tropylium ion (C ₇ H ₇ ⁺)	
77	Phenyl cation (C ₆ H ₅ ⁺)	

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is recommended for detailed spectral analysis.[\[1\]](#)

Sample Preparation:

- Accurately weigh 5-10 mg of 2-(hydroxymethyl)benzoic acid.[\[1\]](#)
- Dissolve the sample in 0.5-0.7 mL of a suitable deuterated solvent, such as deuterated dimethyl sulfoxide (DMSO- d_6) or deuterated chloroform ($CDCl_3$).[\[1\]](#)
- Transfer the solution to a 5 mm NMR tube.

1H NMR Acquisition:

- Pulse Program: Standard 90° pulse sequence.
- Spectral Width: 0-16 ppm.
- Relaxation Delay (d1): 1 second.
- Number of Scans: 16.[\[2\]](#)

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled pulse sequence.
- Spectral Width: 0-220 ppm.
- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 512 or more to achieve adequate signal-to-noise ratio.[\[2\]](#)

Data Processing: The raw data (Free Induction Decay) is subjected to Fourier transformation, followed by phase and baseline correction to obtain the final spectrum.[\[2\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

Instrumentation: An FTIR spectrometer equipped with a deuterated triglycine sulfate (DTGS) or a more sensitive mercury cadmium telluride (MCT) detector.[\[2\]](#)

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of 2-(hydroxymethyl)benzoic acid with 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.[\[2\]](#)
- Transfer the homogenous mixture to a pellet-forming die.
- Apply pressure (typically 7-10 tons) using a hydraulic press to form a transparent or translucent pellet.[\[3\]](#)

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans are co-added to improve the signal-to-noise ratio.[\[2\]](#)
- A background spectrum of a pure KBr pellet should be acquired and subtracted from the sample spectrum.[\[2\]](#)

Data Processing: The resulting interferogram is Fourier transformed to generate the final absorption or transmission spectrum.[\[2\]](#)

Mass Spectrometry (MS)

Instrumentation: A mass spectrometer with an electron ionization (EI) source and a quadrupole or time-of-flight (TOF) mass analyzer.[\[2\]](#)

Sample Introduction: The sample can be introduced via a direct insertion probe or, for volatile derivatives, through a gas chromatograph (GC).[\[2\]](#) For direct analysis of the underivatized acid, derivatization is often employed for GC-MS.[\[1\]](#)

Derivatization (for GC-MS):

- Dry the sample thoroughly.
- Add a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane) in an appropriate solvent.[4]
- Heat the mixture (e.g., at 60-70 °C) to ensure complete reaction.[4]

Data Acquisition (EI Mode):

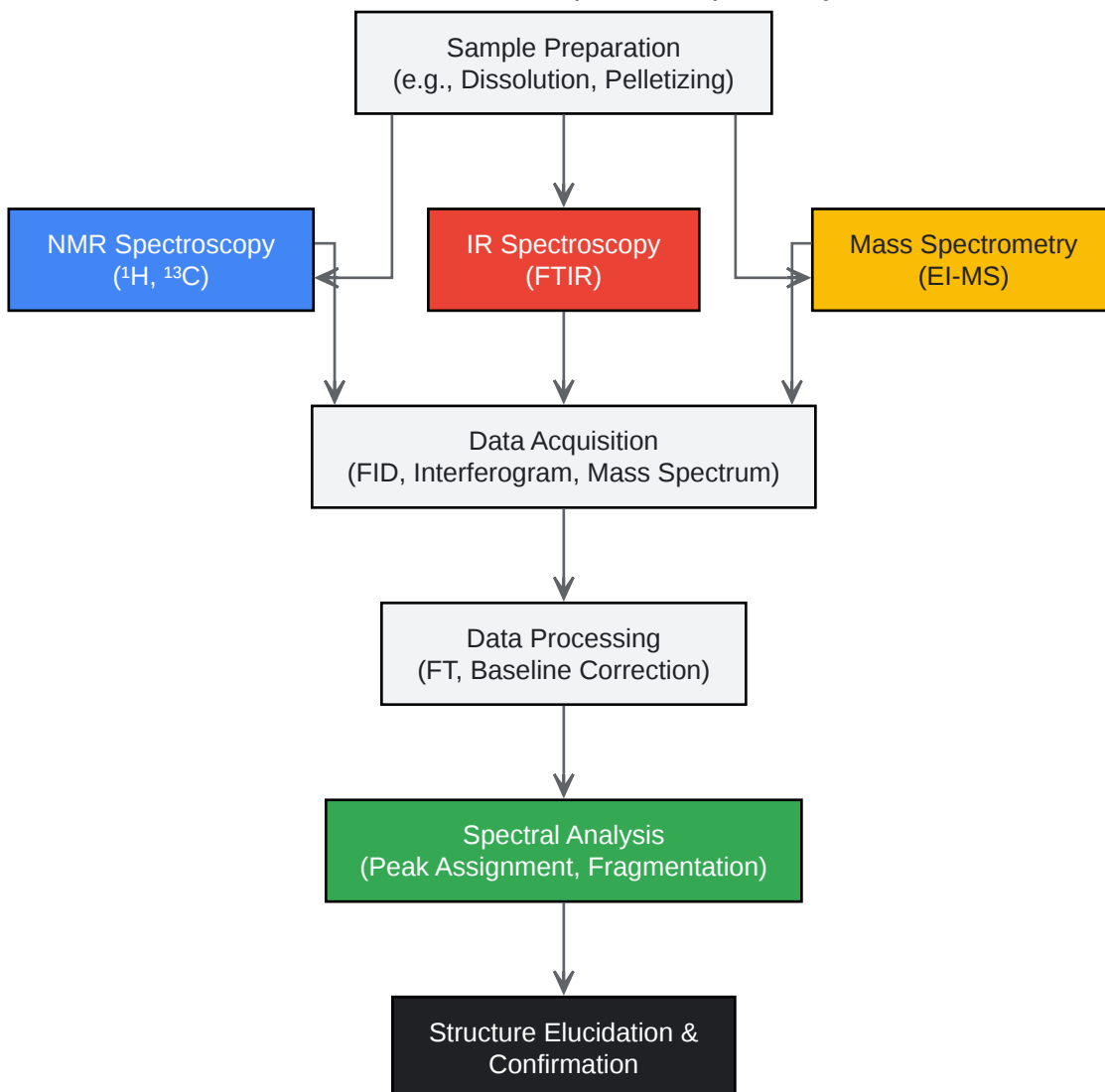
- Ionization Energy: 70 eV.[2]
- Mass Range: m/z 40-400.[1]
- Scan Mode: Full scan to obtain a complete mass spectrum.

Data Analysis: The identity of the compound is confirmed by its retention time (for GC-MS) and the fragmentation pattern in the mass spectrum.[1]

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound like 2-(hydroxymethyl)benzoic acid.

General Workflow for Spectroscopic Analysis



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Caption: Workflow for Spectroscopic Analysis.

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